

Solubility Profile of 2-Methoxy-6-methylbenzaldehyde in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-6-methylbenzaldehyde

Cat. No.: B112759

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Methoxy-6-methylbenzaldehyde** in various organic solvents. The information contained herein is intended to support research, development, and formulation activities where this compound is utilized.

Introduction

2-Methoxy-6-methylbenzaldehyde is an aromatic aldehyde with the chemical formula $C_9H_{10}O_2$. Its structure, featuring a methoxy and a methyl group on the benzene ring, influences its physicochemical properties, including its solubility. Understanding the solubility of this compound in different organic solvents is critical for a wide range of applications, including organic synthesis, reaction chemistry, purification, and formulation development. While specific quantitative solubility data for **2-Methoxy-6-methylbenzaldehyde** is not extensively available in published literature, this guide provides qualitative solubility information and a predictive assessment based on its chemical properties.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methoxy-6-methylbenzaldehyde** is presented in the table below. These properties, particularly the LogP value, are indicative of its

solubility behavior.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₂	[1]
Molecular Weight	150.174 g/mol	[1]
Melting Point	40-41°C	[1]
Boiling Point	256.3 ± 20.0 °C at 760 mmHg	[1]
LogP	2.17	[1]
Physical Form	White to yellow liquid or semi-solid or solid	

The LogP value of 2.17 suggests that **2-Methoxy-6-methylbenzaldehyde** is a lipophilic compound and is expected to have good solubility in a range of organic solvents.

Solubility Data

Direct, experimentally determined quantitative solubility data for **2-Methoxy-6-methylbenzaldehyde** in various organic solvents is limited in publicly accessible databases. However, based on its chemical structure and physicochemical properties, a qualitative and predicted solubility profile can be established. The principle of "like dissolves like" suggests that this aromatic aldehyde will be more soluble in solvents with similar polarity.

Qualitative Solubility

General statements from chemical suppliers indicate that **2-Methoxy-6-methylbenzaldehyde** is soluble in organic solvents such as ethanol and ether.[2]

Predicted Solubility in Common Organic Solvents

The following table summarizes the predicted solubility of **2-Methoxy-6-methylbenzaldehyde** in a selection of common organic solvents, categorized by solvent class. The predictions are based on general solubility principles and the compound's LogP value.

Solvent Class	Solvent	Predicted Solubility	Rationale
Alcohols	Methanol	High	Polar protic solvent, capable of hydrogen bonding.
Ethanol	High	Similar to methanol, commonly used for dissolving organic compounds. [2]	
Isopropanol	High	Good general solvent for moderately polar compounds.	
Ketones	Acetone	High	Polar aprotic solvent, effective for dissolving many organic compounds.
Methyl Ethyl Ketone	High	Similar to acetone with slightly lower polarity.	
Ethers	Diethyl Ether	High	Nonpolar aprotic solvent, suitable for lipophilic compounds. [2]
Tetrahydrofuran (THF)	High	Polar aprotic ether, excellent solvent for a wide range of organic molecules.	
Esters	Ethyl Acetate	High	Moderately polar aprotic solvent, commonly used in chromatography and extractions.

Hydrocarbons	Toluene	Moderate to High	Nonpolar aromatic solvent, "like dissolves like" principle suggests good solubility.
Hexane	Low to Moderate	Nonpolar aliphatic solvent, solubility may be limited due to the presence of the polar aldehyde and methoxy groups.	
Halogenated	Dichloromethane	High	Effective polar aprotic solvent for a broad range of organic compounds.
Chloroform	High	Similar to dichloromethane in its solvent properties.	

Experimental Protocol for Solubility Determination

The following is a general, representative experimental protocol for determining the solubility of a solid organic compound like **2-Methoxy-6-methylbenzaldehyde** in an organic solvent. This method is based on the principles of gravimetric analysis.

Materials and Equipment

- **2-Methoxy-6-methylbenzaldehyde** (solid)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps (e.g., 4 mL)
- Temperature-controlled shaker or water bath

- Micropipettes
- Syringe filters (0.45 μm , solvent-compatible)
- Oven

Procedure

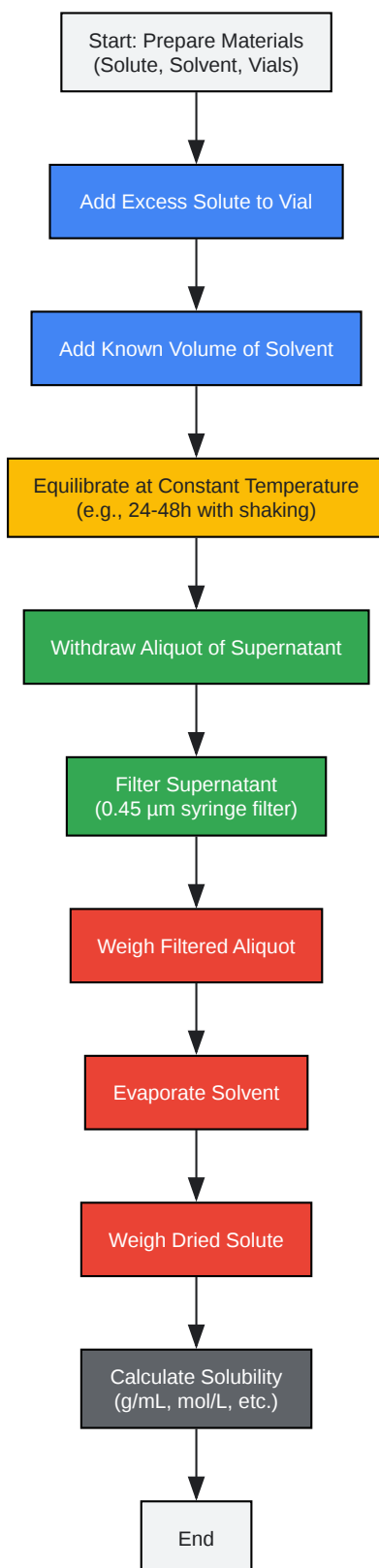
- Preparation of Saturated Solution:
 - Add an excess amount of solid **2-Methoxy-6-methylbenzaldehyde** to a pre-weighed vial.
 - Record the initial mass of the solid and vial.
 - Add a known volume (e.g., 2 mL) of the selected organic solvent to the vial.
 - Securely cap the vial and place it in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25°C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. The presence of undissolved solid at the end of this period is crucial.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume (e.g., 1 mL) of the supernatant using a micropipette.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Record the mass of the vial containing the filtered solution.
 - Place the vial in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 50-60°C). A gentle stream of nitrogen can be used to accelerate evaporation.

- Once the solvent has completely evaporated, allow the vial to cool to room temperature in a desiccator.
- Weigh the vial containing the dried solute.
- Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **2-Methoxy-6-methylbenzaldehyde** by subtracting the mass of the empty vial from the final constant mass.
 - Solubility can be expressed in various units, such as g/mL, g/100 g of solvent, or mol/L.

Visualizations

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **2-Methoxy-6-methylbenzaldehyde**.



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